

Safe Disposal of 1-Tetradecanol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 1-Tetradecanol

Cat. No.: B15611098

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Ensuring the safe and environmentally responsible disposal of **1-Tetradecanol**, also known as Myristyl Alcohol, is crucial for laboratory safety and regulatory compliance. This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals to manage and dispose of this chemical safely. **1-Tetradecanol** is recognized for causing serious eye irritation and is very toxic to aquatic life with long-lasting effects.^{[1][2][3][4]} As a combustible solid, it can also form explosive mixtures with air if dispersed as a fine dust.^{[1][4]}

Immediate Safety and Handling Protocols

Before initiating any disposal procedures, it is imperative to be equipped with the appropriate Personal Protective Equipment (PPE) to prevent accidental exposure.^[2] All handling of **1-Tetradecanol** should be conducted in a well-ventilated area to avoid the inhalation of dust.^{[2][5]}

Personal Protective Equipment (PPE) Requirements:

Equipment	Specification	Citations
Eye/Face Protection	Safety glasses or chemical goggles.	[1]
Hand Protection	Chemical-impermeable gloves.	[1]
Skin Protection	Protective clothing to prevent skin exposure.	[1][2]
Respiratory Protection	A particulate respirator should be used, especially where dust may be generated.	[1]

Spill Management Procedures

In the event of a **1-Tetradecanol** spill, immediate and correct action is vital to mitigate environmental contamination and ensure the safety of laboratory personnel.

- Ventilate the Area: Ensure there is adequate ventilation to disperse any airborne dust.
- Contain the Spill: Prevent the spill from spreading.
- Clean-Up: Use dry clean-up methods to avoid generating dust.[1][2][4] Sweep or vacuum the material and place it into a suitable, closed container for disposal.[1][2]
- Avoid Drains: Under no circumstances should **1-Tetradecanol** or its washings be allowed to enter drains or waterways.[1][2]

Step-by-Step Disposal Procedure

The disposal of **1-Tetradecanol** must be managed as hazardous waste, primarily due to its significant environmental toxicity.[2] All waste must be handled in accordance with local, state, and federal regulations.[2][4]

- Waste Collection and Containment:
 - For Spills: Following a spill, collect the material using dry methods and place it into a suitable, closed, and properly labeled container.[2][4]

- For Unused Product: Keep the chemical in its original or another suitable, tightly closed container for disposal.^[2]
- Labeling and Storage:
 - Labeling: Clearly label the waste container as "Hazardous Waste" and include the chemical name "**1-Tetradecanol**."^[2]
 - Storage: Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.^{[2][4][5]} The storage area should have secondary containment to manage potential leaks.^[2]
- Final Disposal:
 - Regulatory Compliance: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to EPA guidelines (40 CFR 261.3) and consult state and local regulations for complete classification.^{[2][6]}
 - Licensed Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed and approved waste disposal company.^[2] Do not mix **1-Tetradecanol** with general laboratory or municipal waste.

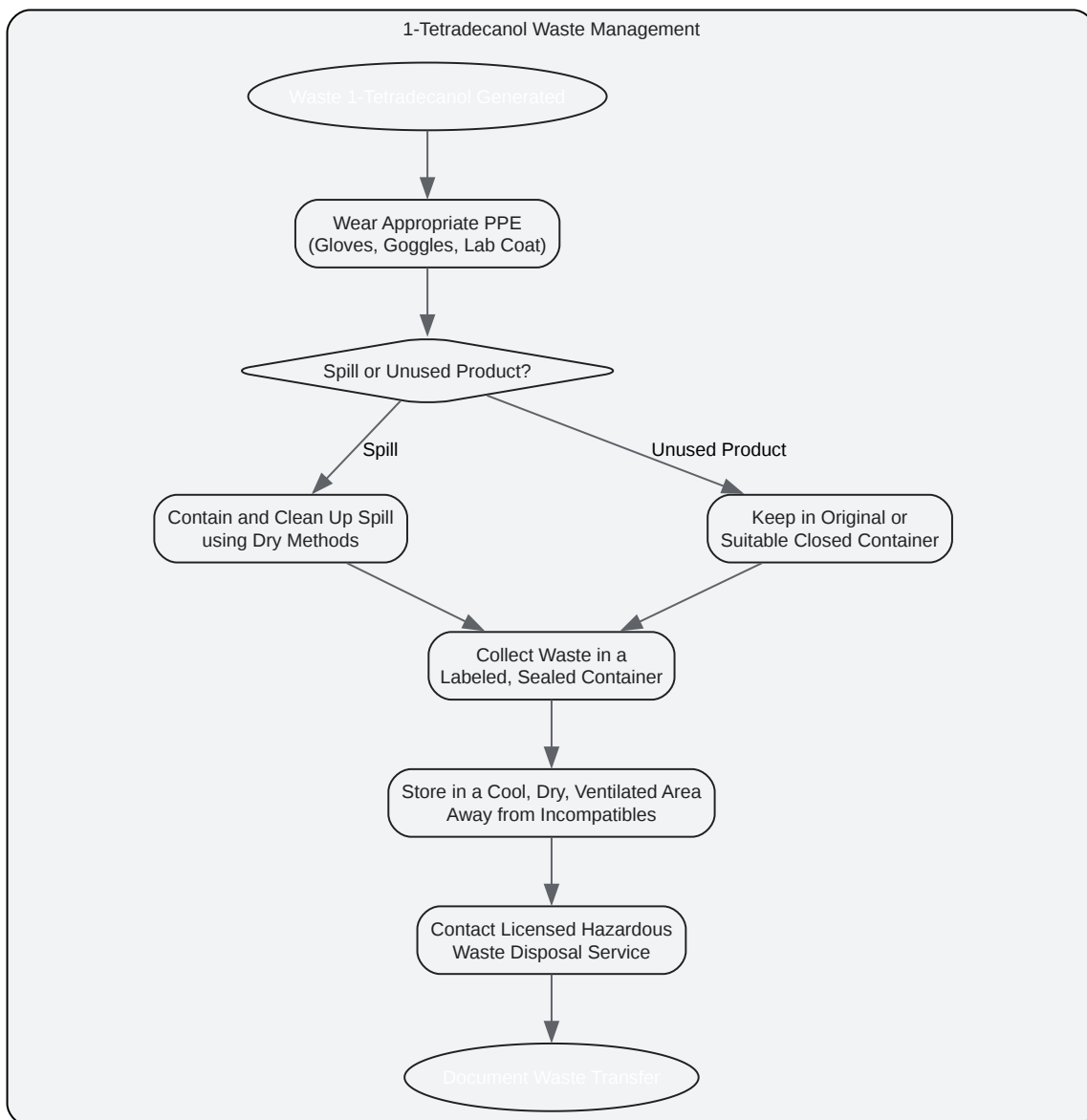
Quantitative Data for 1-Tetradecanol

This table summarizes key quantitative data for **1-Tetradecanol**, which is useful for safety assessments and handling procedures.

Parameter	Value	Citations
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H410: Very toxic to aquatic life with long lasting effects.	[2]
GHS Precautionary Statements	P273: Avoid release to the environment.P280: Wear protective gloves/protective clothing/eye protection/face protection.P391: Collect spillage.P501: Dispose of contents/container to an approved waste disposal plant.	[2][7]
UN Number	3077	[2]
Proper Shipping Name	Environmentally hazardous substance, solid, n.o.s.	[2]
Hazard Class	9	[2]
Incompatible Materials	Strong oxidizing agents, acid anhydrides, acid chlorides.	[2][5]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper management and disposal of **1-Tetradecanol** waste.



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Caption: Decision workflow for **1-Tetradecanol** waste management.

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